

Identity of SR 11023 Unclear from Publicly Available Information

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Compound of Interest

Compound Name: SR 11023

Cat. No.: B15137874

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Providing specific disposal procedures for "**SR 11023**" is not possible at this time as it does not correspond to a clearly identifiable chemical substance in publicly available scientific and safety databases.

Extensive searches for "**SR 11023**" have not yielded a specific chemical compound. The designation "11023" is prominently associated with Section 11023 of Title 42 of the United States Code, which pertains to toxic chemical release reporting requirements under the Emergency Planning and Community Right-to-Know Act (EPCRA). It is possible that "**SR 11023**" is an internal company identifier, a product code, or a shorthand reference to regulatory reporting rather than a chemical name.

For the safety of researchers, scientists, and drug development professionals, it is imperative that waste disposal procedures are based on the specific chemical identity and its associated hazards. Without a confirmed chemical name, Chemical Abstracts Service (CAS) number, or a Safety Data Sheet (SDS) for a substance definitively known as "**SR 11023**," providing guidance on its proper disposal would be irresponsible and potentially dangerous.

To receive accurate and essential safety and logistical information for the substance in question, please provide one of the following:

- The specific chemical name (e.g., N-(4-hydroxyphenyl)acetamide)
- The CAS number (e.g., 103-90-2)

- A copy of the Safety Data Sheet (SDS)

Once the chemical identity is clarified, a comprehensive guide on its proper handling and disposal, including quantitative data, procedural steps, and safety visualizations, can be developed to ensure the well-being of laboratory personnel and compliance with all relevant regulations.

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